

# A Comparative Guide to Certified Reference Material (CRM) Providers for 1-Methylphenanthrene

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## Compound of Interest

Compound Name: 1-Methylphenanthrene

Cat. No.: B047540

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For researchers, scientists, and drug development professionals requiring high-purity **1-Methylphenanthrene** for analytical and quality control purposes, selecting a suitable Certified Reference Material (CRM) is a critical step. This guide provides a comparison of prominent CRM providers for **1-Methylphenanthrene**, based on publicly available data. While direct experimental comparisons are limited without access to Certificates of Analysis (CoA), this guide offers a structured overview of key suppliers and the critical parameters to consider.

## Comparison of 1-Methylphenanthrene CRM Providers

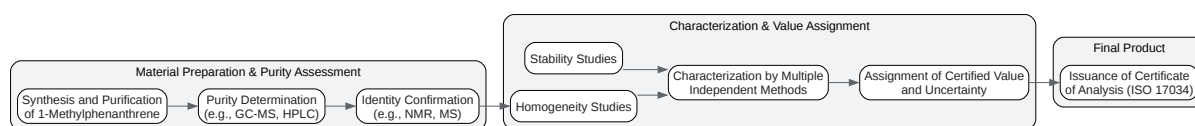
The selection of a CRM provider should be based on several factors, including the provider's accreditation, the format of the CRM, and the certified values provided. The following table summarizes the offerings for **1-Methylphenanthrene** from several reputable suppliers.

Provider	Product Format	Concentration / Purity	Accreditations / Certifications
LGC Standards	Neat, Solution	Not specified on product page	ISO 17034, ISO/IEC 17025[1]
HPC Standards Inc.	Not specified	>95%	ISO 9001, ISO 17034[2]
Chem Service (via ESSLAB)	Solution	100 µg/mL in Toluene	ISO 17034, ISO/IEC 17025, ISO 9001[3]
Santa Cruz Biotechnology	Not specified	Not specified on product page	Certificate of Analysis available[4]
Key Organics	Not specified	>95%	ISO 9001[5]

Note: A Certificate of Analysis with detailed specifications, including certified concentration and uncertainty, is typically provided upon purchase.

## Experimental Protocols for CRM Certification

While specific experimental protocols for the certification of **1-Methylphenanthrene** are proprietary to each manufacturer, a general workflow for the characterization and certification of a polycyclic aromatic hydrocarbon (PAH) CRM would typically involve the following steps.



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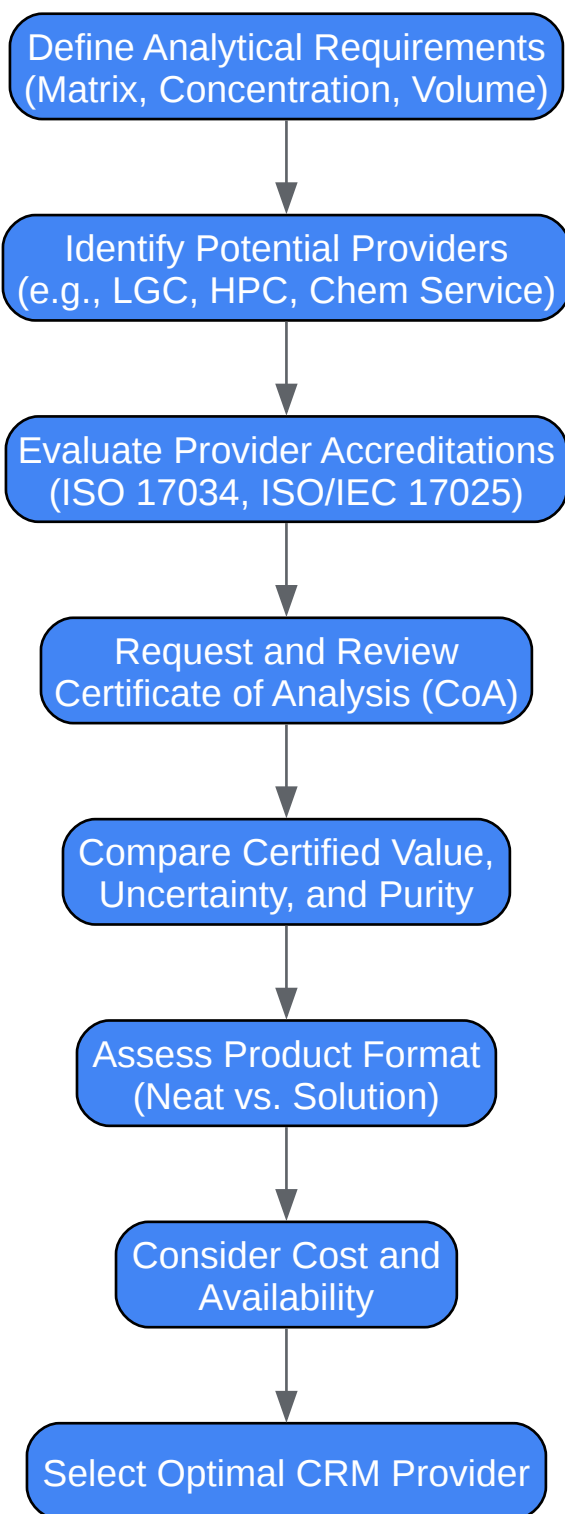
*General workflow for CRM certification.*

The process begins with the synthesis and rigorous purification of the compound. Purity is then assessed using high-resolution analytical techniques, and the identity of **1-**

**Methylphenanthrene** is confirmed. Homogeneity and stability studies are conducted to ensure the uniformity and shelf-life of the material. Finally, the certified value and its uncertainty are assigned based on measurements from multiple independent and validated analytical methods, all documented in a Certificate of Analysis produced under an accredited quality system such as ISO 17034.

## Logical Workflow for Selecting a CRM Provider

For researchers, the process of selecting the right CRM provider involves a series of logical steps to ensure the chosen material meets their specific analytical needs.



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*Decision workflow for CRM provider selection.*

The initial step is to clearly define the analytical requirements of the study. Following this, potential suppliers with the appropriate accreditations should be identified. A critical step is to obtain and meticulously review the Certificate of Analysis for each candidate CRM. This document provides the certified values and uncertainty budgets that are essential for ensuring the quality and reliability of analytical results. The choice between a neat material or a solution will depend on the specific application and laboratory workflow. Finally, practical considerations such as cost and availability will factor into the final selection.

In conclusion, while a direct performance comparison of **1-Methylphenanthrene** CRMs is not publicly available, researchers can make an informed decision by carefully evaluating the information provided by each supplier, with a strong emphasis on their quality accreditations and the detailed specifications provided in the Certificate of Analysis.

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## References

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